

Sgx-523 stability and storage best practices

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Compound of Interest

Compound Name: Sgx-523

Cat. No.: B1681655

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Sgx-523 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Sgx-523**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Sgx-523** powder?

A1: For long-term storage, **Sgx-523** powder should be stored at -20°C.[1][2][3][4] Some suppliers indicate that it can be stored at 4°C for up to two years.[1]

Q2: How should I store **Sgx-523** once it is dissolved in a solvent?

A2: Stock solutions of **Sgx-523** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to two years or -20°C for up to one year.[1][3] For shorter-term storage of solutions at -20°C, it is recommended to use them within one month to prevent loss of potency.[4]

Q3: What solvents can be used to dissolve **Sgx-523**?

A3: **Sgx-523** is readily soluble in DMSO.[1][2][3] It is insoluble in water and ethanol.[3] For in vivo studies, a suspension can be prepared using 0.5% methylcellulose with 0.2% Tween 80.[3][4]

Q4: Is **Sgx-523** sensitive to light?

A4: Yes, it is recommended to protect **Sgx-523** from light.[2]

Q5: How is **Sgx-523** shipped, and is its stability affected by shipping conditions?

A5: **Sgx-523** is typically shipped at room temperature.[1] Stability testing has shown that the product is stable for at least one month at room temperature without any loss of biological activity.[5]

Troubleshooting Guide

Issue 1: **Sgx-523** powder will not dissolve in DMSO.

- Possible Cause: The concentration you are trying to achieve may be too high, or the DMSO may have absorbed moisture. Hygroscopic DMSO can significantly impact solubility.[1][3]
- Solution:
 - Use fresh, anhydrous DMSO.[3]
 - Gently warm the solution at 37°C for 10 minutes.[6]
 - Use an ultrasonic bath to aid dissolution.[1][6]
 - Ensure you are not exceeding the known solubility limits, which are reported to be as high as 30 mg/mL.[1]

Issue 2: Inconsistent results in my cell-based assays.

- Possible Cause: Improper storage of the **Sgx-523** stock solution may have led to degradation. Repeated freeze-thaw cycles can reduce the potency of the compound.
- Solution:
 - Always aliquot your stock solution into single-use volumes before freezing to avoid multiple freeze-thaw cycles.[3]
 - Ensure that the stock solution has not been stored for longer than the recommended duration (1 year at -20°C or 2 years at -80°C).[1][3]

- Prepare fresh dilutions from a new stock aliquot for each experiment.

Issue 3: Reduced efficacy in in vivo animal studies.

- Possible Cause: The **Sgx-523** suspension may not be homogenous, leading to inaccurate dosing. Also, the mixed suspension should be used immediately for optimal results.[\[3\]](#)[\[5\]](#)
- Solution:
 - When preparing the suspension (e.g., with methylcellulose and Tween 80), ensure it is mixed thoroughly to achieve a uniform consistency before each administration.[\[3\]](#)[\[5\]](#)
 - Administer the suspension immediately after preparation.[\[3\]](#)[\[5\]](#)

Quantitative Data Summary

Parameter	Condition	Duration	Source
Powder Storage	-20°C	3 years	[1] [3]
4°C	2 years	[1]	
-20°C	≥ 4 years	[7]	
Solution Storage	-80°C in solvent	2 years	[1] [3]
-20°C in solvent	1 year	[1] [3]	
-20°C in solvent	1 month	[4]	
Below -20°C	Several months	[6]	
Solubility	DMSO	≥17.95 mg/mL	[6]
DMSO	2 mg/mL	[3]	
DMSO	2.5 mg/mL	[2]	
DMSO	30 mg/mL (requires sonication)	[1]	
Water	Insoluble	[3]	
Ethanol	Insoluble	[3]	[1] [5]
Shipping	Room Temperature	Stable	

Experimental Protocols

Protocol for Preparation of **Sgx-523** Stock Solution

- Equilibrate the **Sgx-523** vial to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM).
- To aid dissolution, vortex the vial and, if necessary, use an ultrasonic bath or warm the solution at 37°C for a short period.

- Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C as recommended.

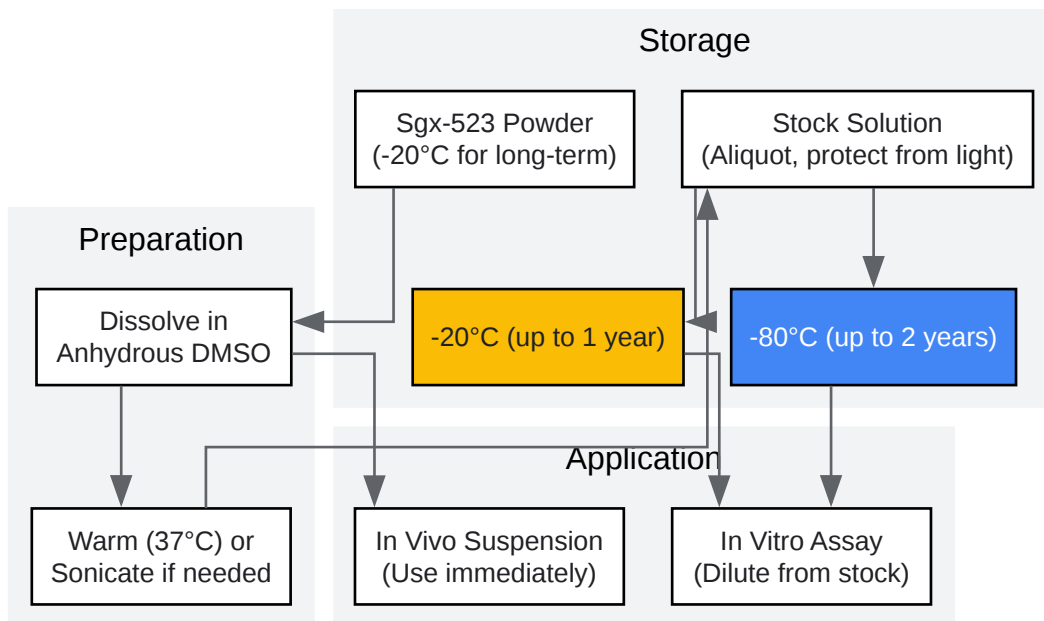
Protocol for Kinase Assay to Determine IC50

This protocol is a general guideline based on methodologies used for **Sgx-523**.

- Prepare a reaction mixture containing 100 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mg/mL bovine serum albumin, and 20 nM MET kinase domain.[\[3\]](#)[\[6\]](#)
- Add the substrate, such as 0.3 mg/mL poly(Glu-Tyr).[\[3\]](#)[\[6\]](#)
- Add varying concentrations of **Sgx-523** (typically in a dilution series) to the reaction mixture. The final DMSO concentration should be kept constant (e.g., 5%).[\[3\]](#)[\[6\]](#)
- Initiate the kinase reaction by adding ATP at a concentration near its K_m.
- Incubate the reaction at 21°C.[\[3\]](#)[\[6\]](#)
- Quench the reaction and detect the signal (e.g., using a luminescence-based assay like Kinase-Glo).[\[3\]](#)[\[6\]](#)
- Analyze the results using non-linear regression to determine the IC₅₀ value.

Visualizations

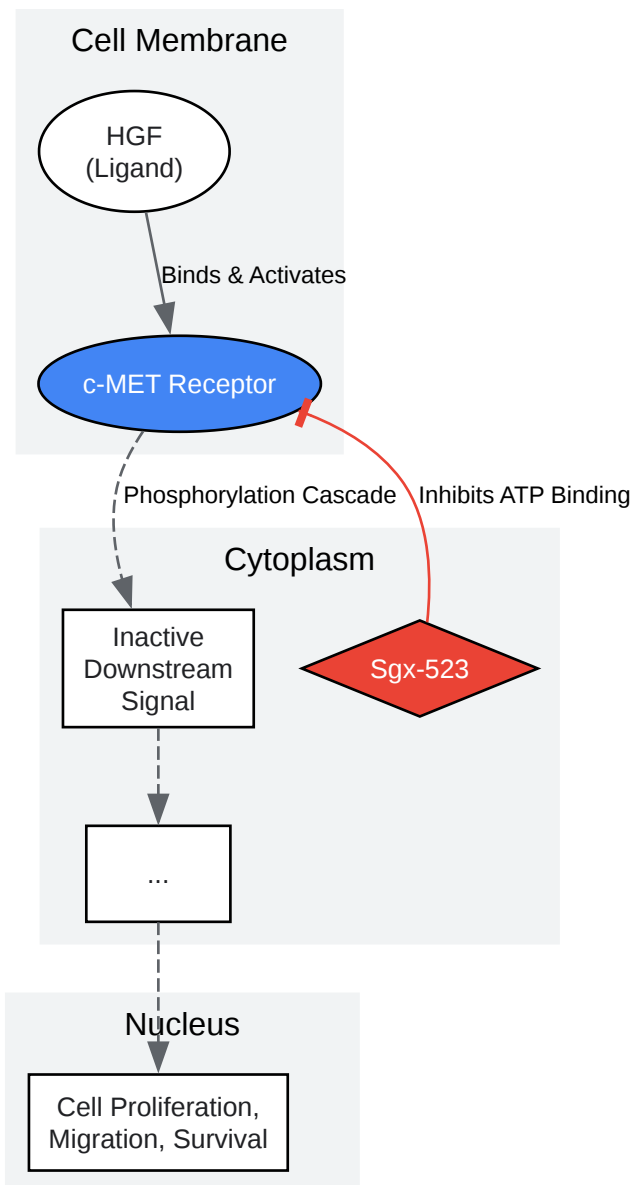
Sgx-523 Handling and Storage Workflow



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Caption: Recommended workflow for handling and storing **Sgx-523**.

Sgx-523 Mechanism of Action



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